

OAB-14: Detailed Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name: OAB-14

Cat. No.: B1193338

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive technical information and protocols for the use of **OAB-14**, a promising therapeutic candidate for Alzheimer's disease, in a laboratory setting. This document outlines the solubility, stability, and handling of **OAB-14**, along with detailed protocols for its application in in vitro studies and a validated analytical method for its quantification.

Product Information

Property	Description
IUPAC Name	N-(2-aminoethyl)-4-(1-(3,5,5,8,8-pentamethyl-5,6,7,8-tetrahydronaphthalen-2-yl)ethenyl)benzamide
Molecular Formula	C32H46N4O2
Molecular Weight	518.73 g/mol
CAS Number	2140911-49-3
Appearance	White to off-white solid

Solubility

OAB-14 exhibits limited solubility in aqueous solutions but is soluble in organic solvents.

Detailed solubility information is crucial for the preparation of stock solutions and experimental media.

Table 1: **OAB-14** Solubility in Common Laboratory Solvents

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 20 mg/mL (≥ 38.56 mM)	Requires ultrasonication, warming, pH adjustment to 3 with HCl, and heating to 60°C for complete dissolution. Use freshly opened, anhydrous DMSO.[1]
Ethanol	Insoluble	Data not available in searched literature.
Methanol	Insoluble	Data not available in searched literature.
Phosphate-Buffered Saline (PBS)	Insoluble	Data not available in searched literature.
Water	Insoluble	Data not available in searched literature.

Stability and Storage

Proper storage of **OAB-14** is essential to maintain its integrity and activity for experimental use.

Table 2: **OAB-14** Stability and Storage Recommendations

Form	Storage Temperature	Storage Period	Notes
Solid (Powder)	-20°C	3 years	Store in a dry, dark place.
4°C	2 years	For shorter-term storage.	
In DMSO	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	For more frequent use.	

Forced Degradation: Information on the degradation pathways of **OAB-14** under stress conditions such as acidic, basic, oxidative, thermal, and photolytic environments is not currently available in the public domain. It is recommended to protect **OAB-14** solutions from light and extreme temperatures.

Experimental Protocols

Preparation of **OAB-14** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **OAB-14** in DMSO, which can be further diluted for use in cell culture experiments.

Materials:

- **OAB-14** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Water bath sonicator

- Water bath or heating block
- pH meter or pH indicator strips
- 1N Hydrochloric acid (HCl)
- Sterile syringe filters (0.22 μ m)

Procedure:

- Weigh out the required amount of **OAB-14** powder in a sterile conical tube. For example, for 1 mL of a 10 mM stock solution, weigh 5.19 mg of **OAB-14**.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the mixture thoroughly for 1-2 minutes.
- Sonicate the suspension in a water bath sonicator for 15-30 minutes.
- Warm the solution to 60°C using a water bath or heating block.
- Adjust the pH of the solution to approximately 3 with 1N HCl. Monitor the pH carefully.
- Continue heating at 60°C with intermittent vortexing until the solid is completely dissolved.
- Allow the solution to cool to room temperature.
- Sterilize the stock solution by passing it through a 0.22 μ m syringe filter into a sterile, light-protected tube.
- Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles and store at -80°C for up to 6 months.

In Vitro Assay: OAB-14 Treatment of SH-SY5Y Cells for Amyloid- β Clearance

This protocol outlines a cell-based assay to evaluate the efficacy of **OAB-14** in promoting the clearance of amyloid- β (A β) in a human neuroblastoma cell line (SH-SY5Y), a common model

for Alzheimer's disease research.

Materials:

- SH-SY5Y cells
- Complete cell culture medium (e.g., DMEM/F12 supplemented with 10% FBS and 1% Penicillin-Streptomycin)
- **OAB-14** stock solution (10 mM in DMSO)
- Amyloid- β (1-42) peptide, pre-aggregated
- Cell lysis buffer
- A β ELISA kit
- 96-well cell culture plates
- CO2 incubator (37°C, 5% CO2)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed SH-SY5Y cells in a 96-well plate at a density of 1×10^5 cells/well and allow them to adhere and grow for 24 hours in a CO2 incubator.
- **Preparation of Treatment Media:** Prepare serial dilutions of **OAB-14** in complete cell culture medium from the 10 mM DMSO stock solution. The final DMSO concentration in the media should be kept below 0.1% to avoid cytotoxicity. Also, prepare a vehicle control with the same final DMSO concentration.
- **Amyloid- β Treatment:** Add pre-aggregated A β (1-42) to the cells at a final concentration of 10 μ M.
- **OAB-14 Treatment:** Immediately after adding A β , replace the medium with the prepared **OAB-14** treatment media or vehicle control.

- Incubation: Incubate the cells for 24-48 hours.
- Cell Lysis and A β Quantification: After incubation, collect the cell culture supernatant and lyse the cells according to the A β ELISA kit manufacturer's instructions. Measure the concentration of A β in both the supernatant and the cell lysate using the ELISA kit and a microplate reader.
- Data Analysis: Compare the levels of A β in the **OAB-14**-treated wells to the vehicle-treated wells to determine the effect of **OAB-14** on A β clearance.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) for **OAB-14** Quantification

A validated HPLC method for the routine quantification of **OAB-14** is not yet publicly available. However, based on the chemical structure of **OAB-14**, a reverse-phase HPLC method with UV detection would be a suitable approach. The following is a proposed starting method for development and validation.

Table 3: Proposed HPLC Method Parameters for **OAB-14** Analysis

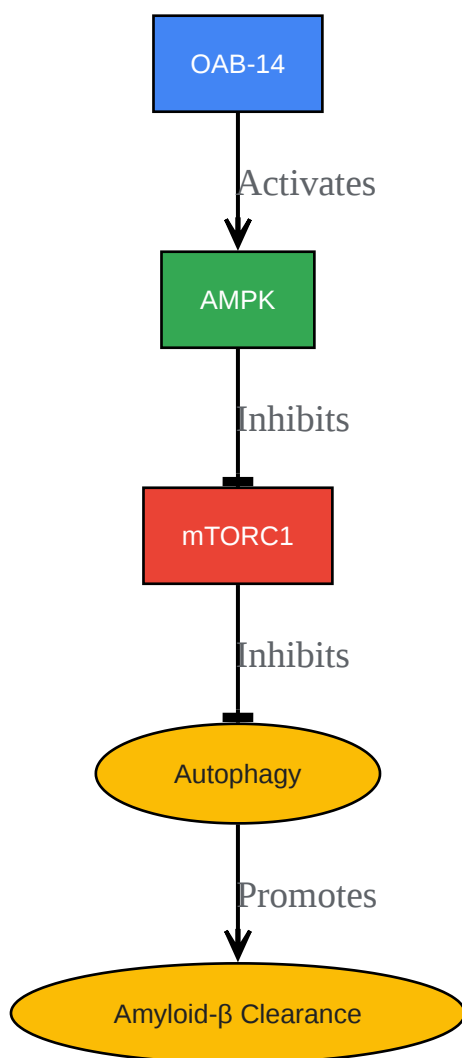
Parameter	Proposed Condition
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 30% B, increase to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection	UV at approximately 254 nm
Standard Preparation	Prepare a stock solution of OAB-14 in DMSO and dilute with the mobile phase to create a calibration curve.

Mechanism of Action and Signaling Pathways

OAB-14 has been shown to exert its neuroprotective effects through the modulation of key cellular signaling pathways involved in autophagy and mitochondrial function.

AMPK/mTOR Signaling Pathway

OAB-14 restores autophagy flux through the activation of the AMP-activated protein kinase (AMPK) and subsequent inhibition of the mammalian target of rapamycin (mTOR) pathway. This process is crucial for the clearance of aggregated proteins like amyloid-β.

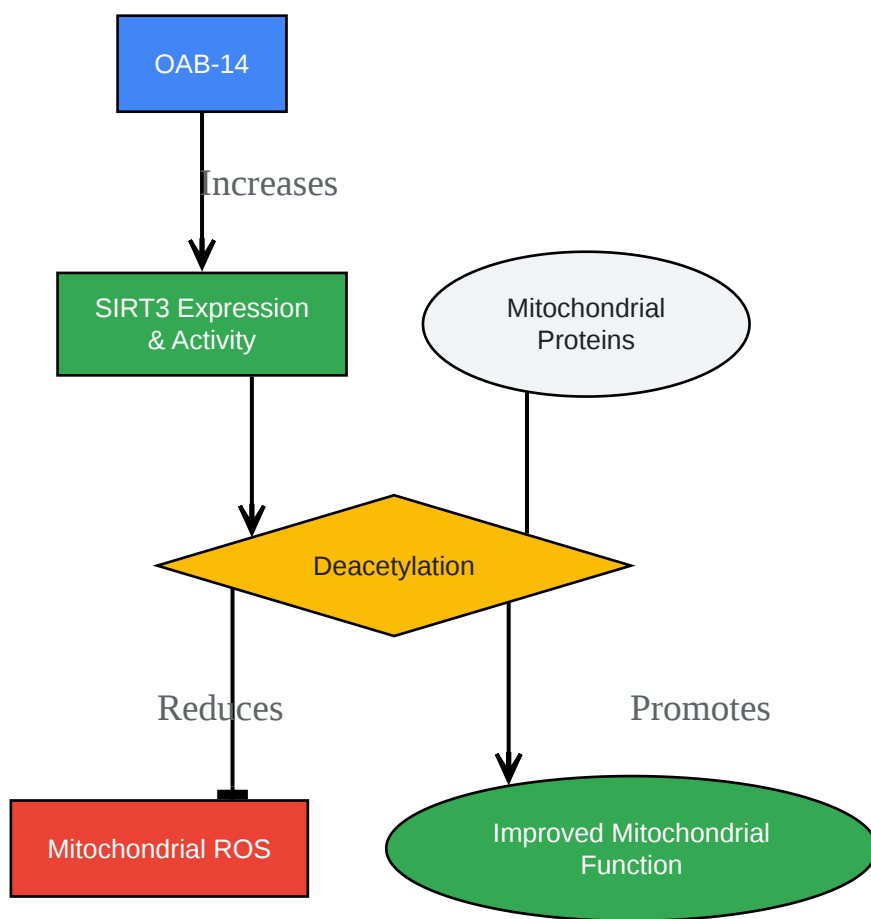


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Caption: **OAB-14** activates AMPK, which in turn inhibits mTORC1, leading to the induction of autophagy and subsequent clearance of amyloid- β .

SIRT3-Dependent Mitochondrial Protection

OAB-14 also alleviates mitochondrial impairment through a mechanism dependent on Sirtuin 3 (SIRT3). It increases the expression and activity of SIRT3, leading to the deacetylation of mitochondrial proteins and a reduction in mitochondrial reactive oxygen species (mtROS).



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Caption: **OAB-14** enhances SIRT3 expression and activity, promoting mitochondrial protein deacetylation, which reduces oxidative stress and improves mitochondrial function.

Safety Precautions

OAB-14 is a research chemical. Standard laboratory safety precautions should be followed when handling this compound. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for more detailed information.

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References

- 1. OAB-14 alleviates mitochondrial impairment through the SIRT3-dependent mechanism in APP/PS1 transgenic mice and N2a/APP cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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